An In-depth Technical Guide to the Environmental Fate of Methyl Chrysanthemate

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Compound of Interest

Compound Name:	*Methyl chrysanthemate*
CAS No.:	*5460-63-9*
Cat. No.:	*B1617508*

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Foreword: Understanding the Environmental Journey of a Key Chemical Intermediate

Methyl chrysanthemate, the methyl ester of chrysanthemic acid, serves as a fundamental building block in the synthesis of a significant class of synthetic pyrethroid insecticides. While not typically applied directly to the environment in large quantities itself, its environmental fate is of paramount importance to researchers, scientists, and drug development professionals. Understanding its persistence, mobility, and degradation pathways is crucial for conducting comprehensive environmental risk assessments of the end-use pyrethroid products and for developing greener, more sustainable alternatives. This guide provides a detailed technical overview of the key processes governing the environmental fate of **methyl chrysanthemate**, grounded in established scientific principles and standardized testing methodologies.

Core Physicochemical Properties: The Foundation of Environmental Behavior

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The environmental behavior of any chemical is fundamentally dictated by its physicochemical properties. For **methyl chrysanthemate** ($C_{11}H_{18}O_2$), these properties provide the initial clues to its likely distribution and persistence in the environment.

Property	Value	Implication for Environmental Fate
Molecular Weight	182.26 g/mol [1]	Low potential for long-range atmospheric transport.
XLogP3	3.8[1]	Indicates a high potential for sorption to organic matter in soil and sediment, and a potential for bioaccumulation in organisms.
Water Solubility	(Estimated Low)	Low water solubility will limit its mobility in aqueous systems and favor partitioning to particulate matter.
Vapor Pressure	(Estimated Low)	Low volatility suggests that atmospheric transport in the gas phase is not a significant dissipation pathway.

Abiotic Degradation: The Role of Hydrolysis and Photodegradation

Abiotic degradation pathways are critical in determining the initial breakdown of **methyl chrysanthemate** in the environment, primarily through hydrolysis and photodegradation.

Hydrolysis: The Cleavage of the Ester Bond

The ester linkage in **methyl chrysanthemate** is susceptible to hydrolysis, a chemical reaction with water that cleaves the molecule into chrysanthemic acid and methanol. The rate of this reaction is highly dependent on the pH of the surrounding medium.

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Causality Behind Experimental Choices: Hydrolysis is a key degradation pathway for many esters.[2] Understanding its rate at environmentally relevant pH values (typically 4, 7, and 9) is essential for predicting the persistence of **methyl chrysanthemate** in aquatic environments. The use of sterile, buffered solutions in laboratory studies isolates the chemical hydrolysis process from microbial degradation, ensuring the data reflects only the abiotic pathway.

Self-Validating System: The experimental design for hydrolysis studies, as outlined in OECD Guideline 111 and EPA OCSPP 835.2120, incorporates control measures such as sterile conditions and the use of buffered solutions to maintain constant pH.[3] The analysis of the parent compound and the formation of the degradation product (chrysanthemic acid) over time allows for the calculation of a rate constant, providing a self-validating system for determining the hydrolysis half-life.

Projected Hydrolysis Rates of **Methyl Chrysanthemate**:

pH	Expected Rate of Hydrolysis	Estimated Half-life (t½)
4 (Acidic)	Slow	Weeks to Months
7 (Neutral)	Moderate	Days to Weeks
9 (Alkaline)	Rapid	Hours to Days

Note: These are estimated values based on the general behavior of esters. Specific experimental data for **methyl chrysanthemate** is needed for precise determination.

Experimental Protocol: Hydrolysis of **Methyl Chrysanthemate** (Adapted from OECD Guideline 111)

Objective: To determine the rate of hydrolytic degradation of **methyl chrysanthemate** as a function of pH.

Methodology:

- Preparation of Test Solutions: Prepare sterile, aqueous buffer solutions at pH 4, 7, and 9.

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- Application of Test Substance: Add a known concentration of **methyl chrysanthemate** to each buffer solution. The concentration should be below its water solubility limit.
- Incubation: Incubate the test solutions in the dark at a constant temperature (e.g., 25°C).
- Sampling: At predetermined time intervals, collect duplicate samples from each test solution.
- Analysis: Analyze the samples for the concentration of **methyl chrysanthemate** and the primary degradation product, chrysanthemic acid, using a suitable analytical method such as LC-MS/MS.
- Data Analysis: Plot the concentration of **methyl chrysanthemate** versus time for each pH. Determine the first-order rate constant (k) and the half-life ($t_{1/2} = 0.693/k$) for each pH level.

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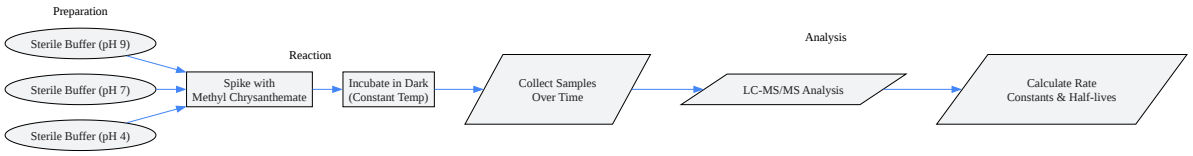

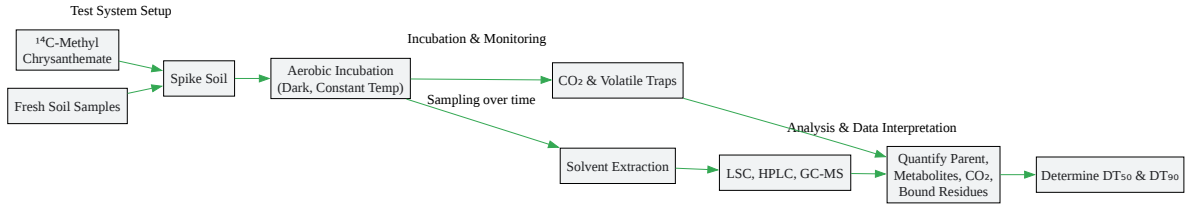

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Sources

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- 2. researchgate.net [researchgate.net]
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